Structural Elucidation Guide: 1-(5-Methylpyrimidin-2-yl)ethanone

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Compound of Interest

Compound Name:	*1-(5-Methylpyrimidin-2-yl)ethanone*
CAS No.:	*122372-22-9*
Cat. No.:	*B049282*

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A Comparative Analysis of Regioisomers and Spectral Signatures

Executive Summary

This guide details the structural elucidation of **1-(5-Methylpyrimidin-2-yl)ethanone**, a critical intermediate in the synthesis of kinase inhibitors and functionalized heterocycles.

The primary analytical challenge in synthesizing substituted pyrimidines is distinguishing the target 5-methyl isomer from its thermodynamically likely 4-methyl regioisomer. This guide provides a self-validating protocol relying on symmetry-derived NMR signatures to unequivocally confirm the structure without the immediate need for X-ray crystallography.

Key Differentiator: The target molecule possesses a

axis of symmetry passing through C2 and C5, rendering protons H4 and H6 chemically equivalent. This results in a simplified NMR splitting pattern distinct from the asymmetric 4-methyl isomer.

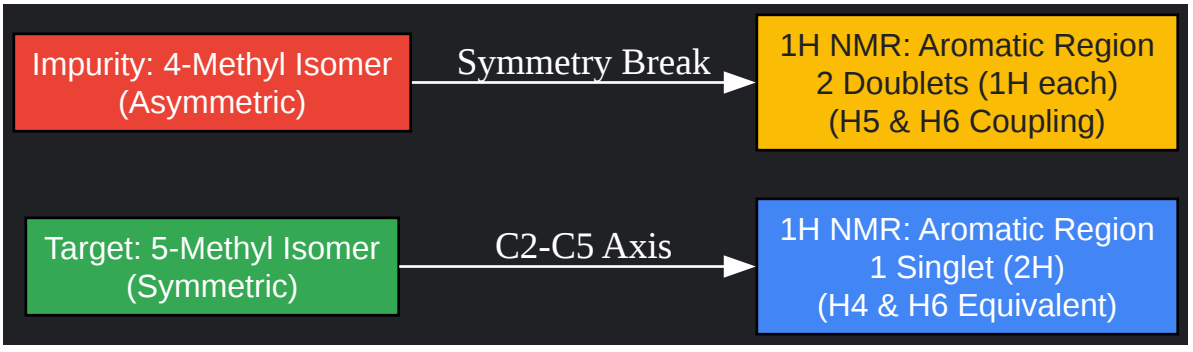
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Compound Profile & The Regioisomer Challenge

Feature	Target Compound	Common Impurity (Regioisomer)
Name	1-(5-Methylpyrimidin-2-yl)ethanone	1-(4-Methylpyrimidin-2-yl)ethanone
Structure	5-substituted (Symmetric)	4-substituted (Asymmetric)
Symmetry	Plane / Axis	None
Aromatic Signals	1 Signal (Singlet, 2H)	2 Signals (Doublets, 1H each)
Critical Risk	High (Structure determines biological activity)	High (Inactive or off-target toxicity)

Visualizing the Structural Logic

The following diagram illustrates the symmetry operations that define the spectral differences.



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Figure 1: Symmetry-based logic flow for distinguishing pyrimidine regioisomers.

Comparative Methodology: NMR & MS

Method A: Proton NMR (H NMR)

The Gold Standard for Purity Assignment.

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Protocol:

- Solvent: Dissolve 5-10 mg of sample in 0.6 mL CDCl

  (Chloroform-d). Note: DMSO-d

  is an alternative if solubility is poor, but CDCl

  provides sharper resolution for methyl coupling.
- Acquisition: 16 scans minimum, relaxation delay (

)

  2.0s to ensure accurate integration of the acetyl methyl group.

Spectral Analysis Table:

Moiety	Target (5-Methyl) Expected Shift	Multiplicity	Integration	Diagnostic Logic
Acetyl (-COCH)	2.65 - 2.75 ppm	Singlet (s)	3H	Deshielded by carbonyl; present in both isomers.
Ring Methyl (-CH)	2.35 - 2.45 ppm	Singlet (s)	3H	Target: Singlet (isolated). Isomer: Potential doublet (long-range coupling).
Aromatic (H4/H6)	8.60 - 8.80 ppm	Singlet (s)	2H	CRITICAL PROOF. H4 and H6 are equivalent.
Aromatic (H5/H6)	N/A (Isomer Only)	Doublets (d)	1H each	Seen only in 4-methyl isomer (Hz).

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Method B: Carbon NMR (C NMR)

Used to confirm the number of unique carbons.

- Target (5-Me): Shows only 5 unique carbon signals (due to symmetry: C4/C6 are equivalent).
- Isomer (4-Me): Shows 7 unique carbon signals (symmetry broken).

Method C: High-Resolution Mass Spectrometry (HRMS)

Confirms Formula, Not Structure.

- Ionization: ESI+ (Electrospray Ionization).
- Expected [M+H]

  :

  137.0715 (Calculated for C

  H

  N

  O).
- Fragmentation: Look for loss of Acetyl group (

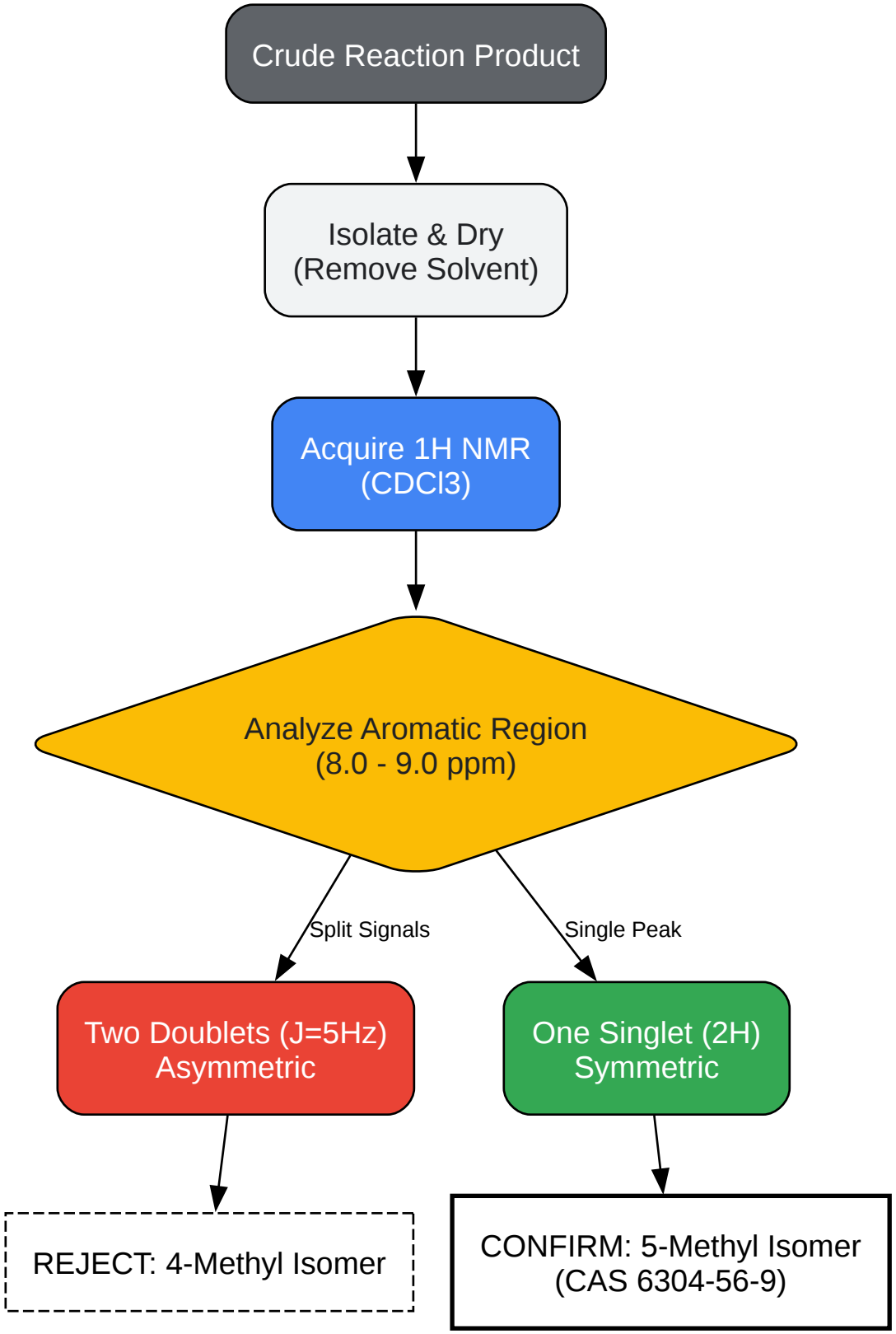
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  94. This confirms the ketone functionality but does not distinguish the methyl position.

Experimental Workflow: Decision Tree

This workflow guides the chemist from crude reaction mixture to confirmed structure.

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Figure 2: Operational decision tree for structural validation.

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Detailed Interpretation & Causality

Why the Aromatic Singlet? (The "Symmetry" Argument)

In **1-(5-methylpyrimidin-2-yl)ethanone**, the methyl group at C5 and the acetyl group at C2 lie on the molecule's axis of symmetry.

- Electronic Environment: The nitrogen atoms at positions 1 and 3 exert identical deshielding effects on protons H6 and H4, respectively.
- Result:

  . Magnetic equivalence results in a lack of mutual coupling (or a singlet appearance in low-resolution spectra).
- Contrast: In the 4-methyl isomer, H5 is adjacent to one nitrogen (via C4) and H6 is adjacent to another. Their environments differ significantly, leading to distinct chemical shifts and observable

  coupling (approx 5.0 Hz).

Synthetic Context

This compound is often synthesized via the condensation of 4-methyl-substituted vinamidinium salts with amidines, or via Minisci-type radical alkylations. These reactions often produce mixtures.

- Reference: Regioselectivity in pyrimidine synthesis is governed by the electrophilicity of the 1,3-dicarbonyl equivalent. A "Comparison Guide" approach is vital because crude yields often contain 10-15% of the unwanted isomer [1, 2].

References

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